Precision Synthesis of 3-Hydroxy-2,2-bis(hydroxymethyl)propyl Acrylate

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Compound of Interest

Compound Name:	*3-Hydroxy-2,2-bis(hydroxymethyl)propyl acrylate*
CAS No.:	*55919-77-2*
Cat. No.:	*B3053756*

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A Technical Guide for High-Purity Monomer Isolation

Executive Summary

3-Hydroxy-2,2-bis(hydroxymethyl)propyl acrylate (PEMA) is a unique trifunctional hydroxyl monomer containing a single polymerizable acrylate group. Unlike common industrial pentaerythritol acrylates—which are mixtures of tri- and tetra-acrylates used in UV-curing coatings—PEMA is sought for its ability to introduce high hydrophilicity and post-polymerization functionalization sites (three free hydroxyls) into hydrogels and biomedical scaffolds.

Synthesizing PEMA is chemically challenging due to the high symmetry of the pentaerythritol core (

). Direct esterification invariably leads to a statistical distribution of products (mono-, di-, tri-, and tetra-esters).

This guide presents two distinct methodologies:

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- The Bicyclic Orthoester Route (Gold Standard): A protection-deprotection strategy that guarantees chemoselectivity for the mono-species.
- The Statistical Direct Esterification Route: A scalable approach requiring rigorous purification, suitable when absolute purity is secondary to volume.

Chemical Identity & Properties

Property	Data
IUPAC Name	3-Hydroxy-2,2-bis(hydroxymethyl)propyl acrylate
Common Name	Pentaerythritol Monoacrylate (PEMA)
CAS Number	55919-77-2
Molecular Formula	
Molecular Weight	190.19 g/mol
Physical State	Viscous colorless liquid / Low-melting solid
Solubility	Soluble in water, alcohols, THF; Insoluble in hexane

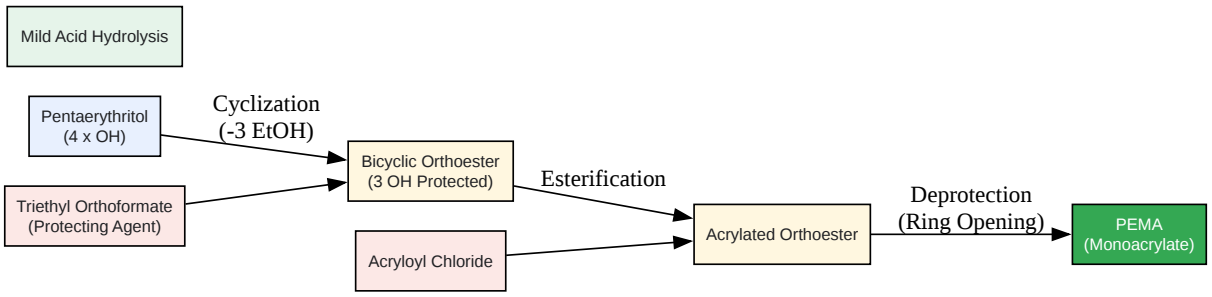
Method A: The Bicyclic Orthoester Protection Route

Status: High Purity / Chemoselective Reference:Padias, A. B., & Hall, H. K. (1981). Macromolecules. [1]

This method utilizes a bicyclic orthoester to simultaneously protect three of the four hydroxyl groups of pentaerythritol, leaving exactly one hydroxyl group available for acrylation. This acts as a "molecular clamp," enforcing mono-substitution.

Reaction Logic Diagram

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Figure 1: The chemoselective pathway using bicyclic orthoester protection to enforce mono-substitution.

Detailed Protocol

Step 1: Synthesis of 4-(hydroxymethyl)-2,6,7-trioxabicyclo[2.2.2]octane[1]

- Reagents: Pentaerythritol (1.0 eq), Triethyl orthoformate (1.1 eq), Dioctyl phthalate (solvent/flux).
- Procedure:
  - Mix pentaerythritol and triethyl orthoformate in a reactor fitted with a distillation head.
  - Heat gradually to 120–140°C. Ethanol is produced as a byproduct.
  - Continuously distill off ethanol to drive the equilibrium forward.
  - Purification: The bicyclic orthoester product may sublime or crystallize upon cooling. Recrystallize from toluene.
  - Checkpoint: Verify structure via NMR (disappearance of 3 OH signals, appearance of bridgehead CH at ~5.5 ppm).

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Step 2: Acrylation[2]

- Reagents: Bicyclic orthoester (from Step 1), Acryloyl chloride (1.1 eq), Triethylamine (1.2 eq), Anhydrous THF (Solvent).
- Procedure:
  - Dissolve the bicyclic orthoester in anhydrous THF under

    atmosphere.
  - Cool to 0°C. Add Triethylamine.
  - Add Acryloyl chloride dropwise over 30 minutes. Maintain temperature <5°C to prevent polymerization.
  - Stir at room temperature for 4 hours.
  - Workup: Filter off the triethylamine hydrochloride salt. Evaporate THF to yield the Acrylated Orthoester.

Step 3: Hydrolytic Deprotection

- Reagents: Acrylated Orthoester, Dilute HCl (0.01 M) or aqueous THF.
- Procedure:
  - Dissolve the intermediate in a THF/Water mixture.
  - Add a catalytic amount of acid.[3][4] Stir at room temperature for 1–2 hours.
  - Mechanism:[4][5][6] The orthoester ring is highly sensitive to acid and hydrolyzes rapidly back to the formate ester, which further hydrolyzes to the triol.
  - Neutralization: Neutralize carefully with

    to pH 7.
  - Isolation: Extract with ethyl acetate (to remove non-polar impurities) or use preparative HPLC if high purity is required.

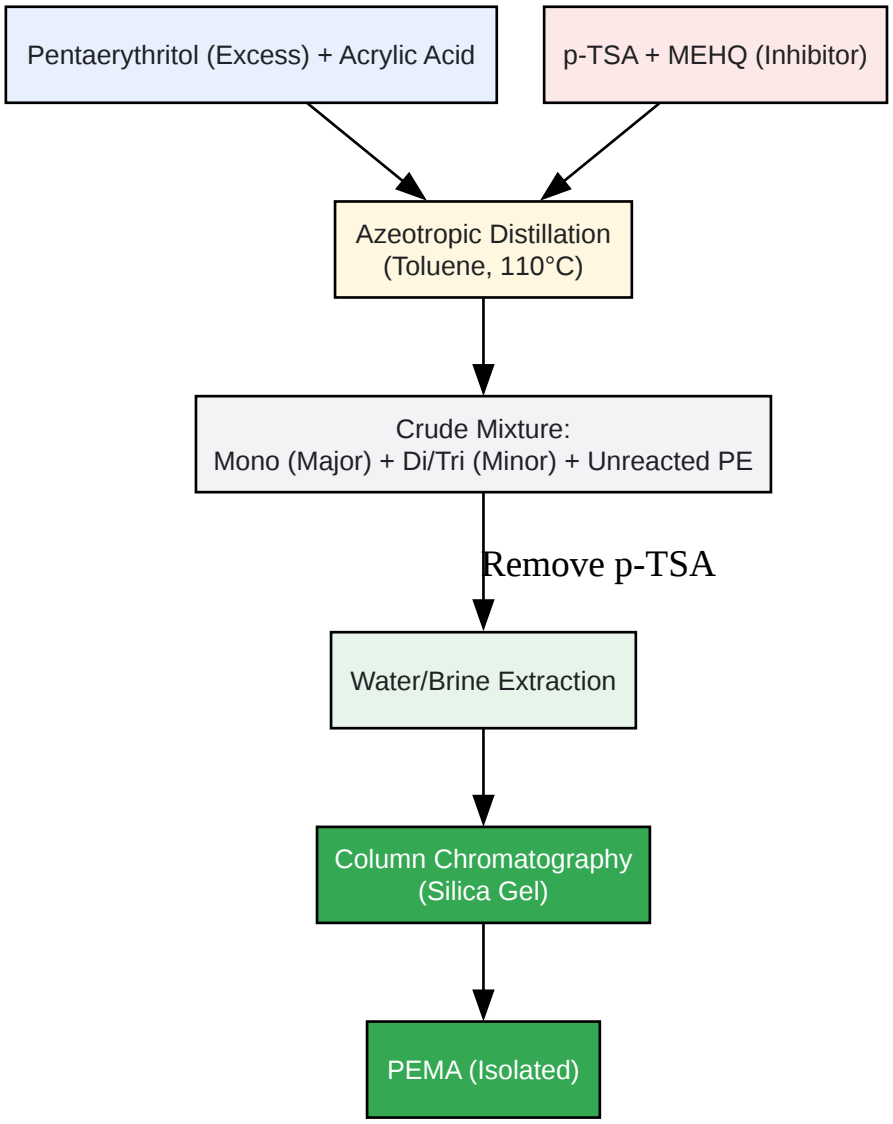
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Method B: Controlled Direct Esterification (Statistical)

Status: Lower Purity / Industrial Scalability Reference:Sun, L. et al. (2018). Asian Journal of Chemical Sciences. [2]

This method relies on shifting the statistical probability toward the mono-ester by using a large excess of pentaerythritol.

Reaction Workflow[2][5][8]



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Figure 2: Statistical synthesis workflow requiring downstream fractionation.

Detailed Protocol

- Stoichiometry: Use a 3:1 molar ratio of Pentaerythritol to Acrylic Acid. The excess polyol statistically favors the formation of the mono-ester over di- or tri-esters.
- Setup: Dean-Stark apparatus with Toluene as the azeotropic solvent.
- Catalyst: p-Toluenesulfonic acid (p-TSA) (1.0 wt% relative to AA).
- Inhibitor: MEHQ (Methoxyphenol) (500 ppm) is critical to prevent thermal polymerization of the acrylate during reflux.
- Procedure:
  - Reflux at 110°C until the theoretical amount of water (from esterification) is collected in the trap.
  - Cool the mixture. Unreacted Pentaerythritol will likely precipitate out; filter this off.
- Purification (Critical):
  - The filtrate contains PEMA, di-acrylate, and traces of tri-acrylate.
  - Flash Chromatography: Use Silica Gel 60.
  - Eluent: Gradient elution starting with Chloroform/Methanol (95:5) increasing to (80:20). PEMA is significantly more polar than the di/tri-acrylates and will elute last.

Characterization & Validation

To validate the synthesis of the mono species versus the di species, analyze the integration ratios in

NMR.

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Technique	Expected Signal (PEMA)	Diagnostic Feature
NMR (DMSO-)	5.8–6.4 ppm (3H, m, Acrylate vinyl)	Vinyl protons confirm acrylate presence.
4.1 ppm (2H, s,)	Key: Integration of this ester methylene (2H) vs. Vinyl (3H) must be 2:3.	
3.4 ppm (6H, s,)	Key: Integration of alcohol methylenes (6H) vs. Ester methylene (2H) must be 3:1.	
FT-IR	3200–3400 (Broad)	Strong OH stretch (indicates mono/di form, not tetra).
1720 (Sharp)	Carbonyl (C=O) stretch.	

Safety & Handling

- Acrylates: Potent skin sensitizers. All procedures involving acryloyl chloride or acrylic acid must be performed in a fume hood with nitrile gloves.
- MEHQ Inhibitor: Ensure the final product contains 100–200 ppm MEHQ if stored, to prevent spontaneous polymerization. Store at 4°C in amber glass.

References

- Padias, A. B., & Hall, H. K. (1981).[1] Synthesis and polymerization of pentaerythritol monoacrylate and methacrylate and their bicyclic ortho esters. Macromolecules, 14(6), 1541–1546.
- Sun, L., Zhu, L., Xue, W., & Zeng, Z. (2018).[7] Synthesis and Characterization of Pentaerythritol Diacrylate. Asian Journal of Chemical Sciences, 4(3), 1-7.[7]

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- Gantrade Corporation.Pentaerythritol (PEN) FAQ & Industrial Synthesis Overview.

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